

# Improving the yield of 4-Bromo-2H-chromen-2-one synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## *Compound of Interest*

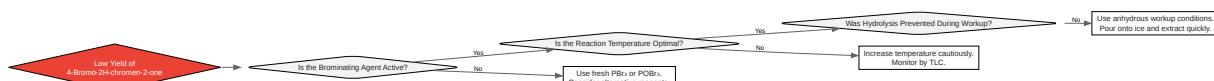
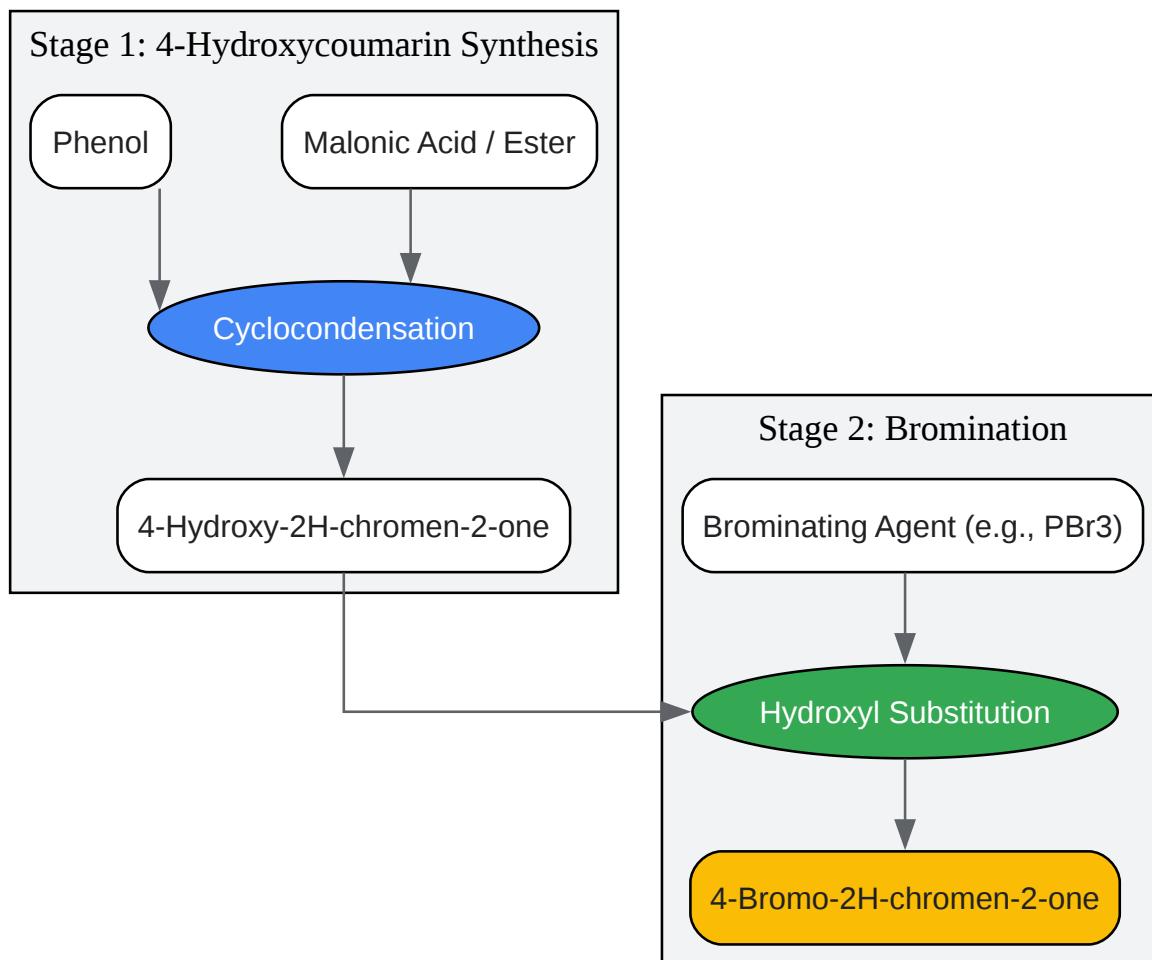
Compound Name: *4-Bromo-2H-chromen-2-one*

Cat. No.: *B3059034*

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## Recommended Synthetic Workflow

The overall strategy is designed for regiochemical control, ensuring the bromine is introduced specifically at the desired C4 position.

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## References

- 1. Dioxane dibromide mediated bromination of substituted coumarins under solvent-free conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. BJOC - Dioxane dibromide mediated bromination of substituted coumarins under solvent-free conditions [beilstein-journals.org]
- To cite this document: BenchChem. [Improving the yield of 4-Bromo-2H-chromen-2-one synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3059034#improving-the-yield-of-4-bromo-2h-chromen-2-one-synthesis]

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